

Comparative Study of Amoxicillin versus Ampicillin: In Vitro Efficacy

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Compound of Interest

Compound Name: Amoxicillin(1-)

Cat. No.: B1265286

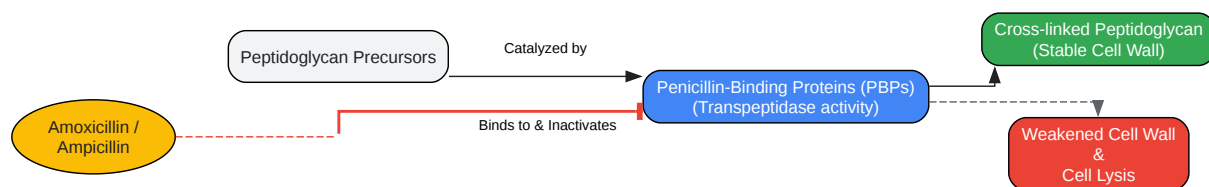
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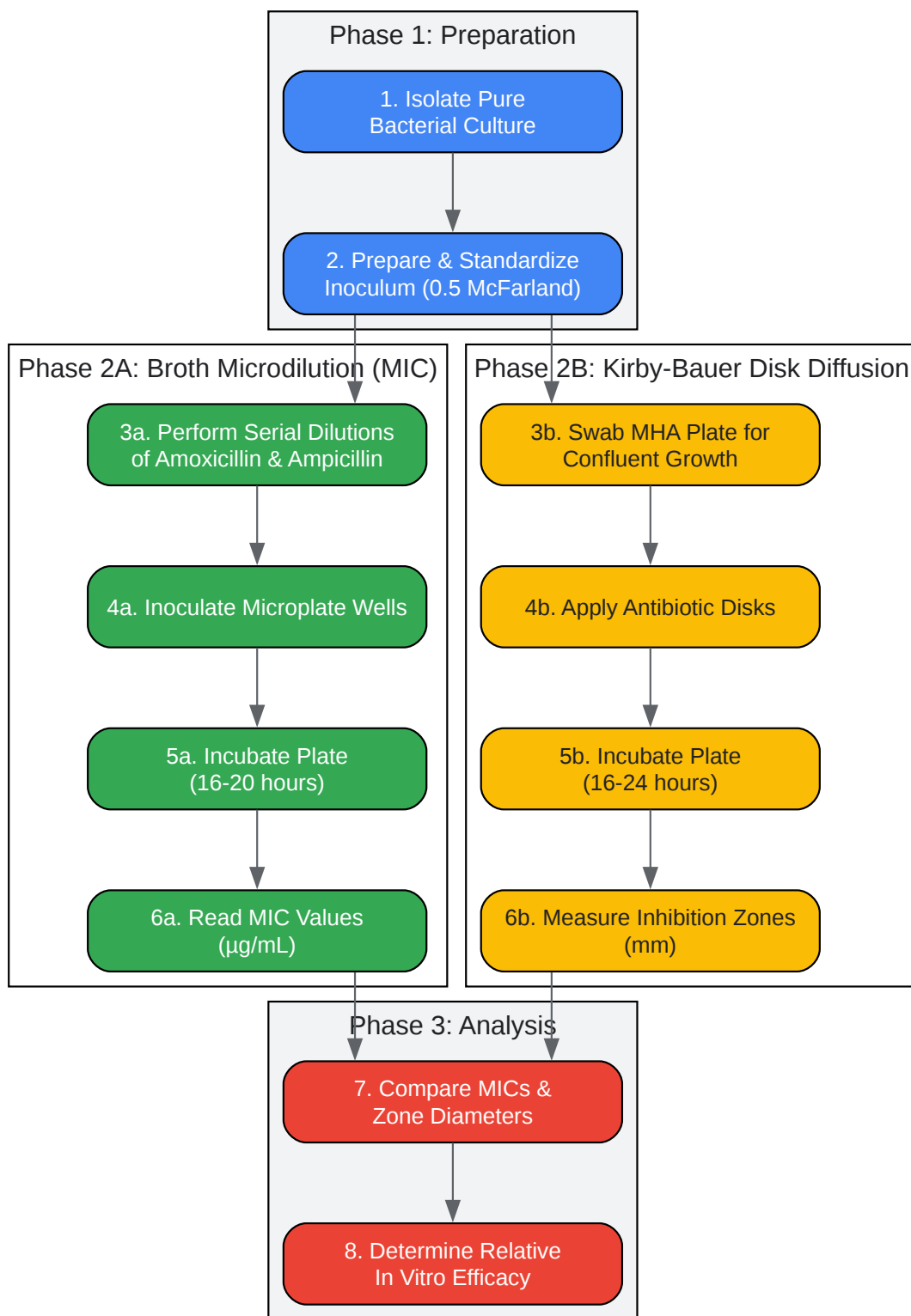
A Comprehensive Guide for Researchers and Drug Development Professionals

This guide provides an objective, data-driven comparison of the in vitro efficacy of Amoxicillin and Ampicillin, two widely used aminopenicillin antibiotics. It is designed to serve as a practical resource for researchers, scientists, and professionals in the field of drug development.

Mechanism of Action: Inhibition of Bacterial Cell Wall Synthesis

Amoxicillin and Ampicillin are bactericidal β -lactam antibiotics that share a common mechanism of action.^[1] They function by inhibiting the final step of peptidoglycan synthesis in the bacterial cell wall. Specifically, they bind to and inactivate penicillin-binding proteins (PBPs), which are enzymes essential for cross-linking the peptidoglycan chains. This disruption of cell wall integrity leads to cell lysis and bacterial death.^{[1][2]} The antibacterial spectrum and level of activity of amoxicillin are essentially the same as for ampicillin.^[3]





Workflow for In Vitro Efficacy Comparison

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References

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- 3. Amoxycillin: A review of its antibacterial and pharmacokinetic properties and therapeutic use - PubMed [pubmed.ncbi.nlm.nih.gov]
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